

A Comprehensive Technical Guide to the Solubility of 4-Isopropoxyaniline in Organic Solvents

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Compound of Interest

Compound Name: 4-Isopropoxyaniline

Cat. No.: B1293747

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Abstract

This technical guide provides a detailed examination of the solubility characteristics of **4-isopropoxyaniline**, a key intermediate in pharmaceutical synthesis. While specific quantitative solubility data in a broad range of organic solvents is not extensively documented in publicly available literature, this guide furnishes a robust experimental framework for determining these parameters. The document outlines detailed methodologies for solubility assessment, including gravimetric and High-Performance Liquid Chromatography (HPLC) techniques, and presents a structured format for the systematic compilation of such data. This guide is intended to be an essential resource for scientists and researchers, enabling informed solvent selection for synthesis, purification, and formulation development involving **4-isopropoxyaniline**.

Introduction

4-Isopropoxyaniline is an aromatic amine derivative with significant applications as a building block in the synthesis of various pharmaceutical compounds. Its solubility in organic solvents is a critical physical property that influences reaction kinetics, crystallization, purification processes, and the formulation of final drug products. An understanding of its solubility profile across a spectrum of solvents is therefore paramount for process optimization and ensuring

product quality. This guide addresses the current gap in readily available quantitative solubility data by providing detailed experimental protocols for its determination.

Physicochemical Properties of 4-Isopropoxyaniline

Property	Value	Reference
CAS Number	7664-66-6	[1]
Molecular Formula	C ₉ H ₁₃ NO	[1]
Molecular Weight	151.21 g/mol	[1]
Appearance	Solid	General Knowledge
General Solubility	Soluble in ethanol and methylene chloride.	General Knowledge

Quantitative Solubility Data

The following table is provided as a template for the systematic recording of experimentally determined solubility data for **4-isopropoxyaniline** in various organic solvents at a standard temperature (e.g., 25 °C).

Solvent	Molarity (mol/L)	Solubility (g/100 mL)
Methanol	Data to be determined	Data to be determined
Ethanol	Data to be determined	Data to be determined
Acetone	Data to be determined	Data to be determined
Ethyl Acetate	Data to be determined	Data to be determined
Toluene	Data to be determined	Data to be determined
Hexane	Data to be determined	Data to be determined
Dichloromethane	Data to be determined	Data to be determined
Acetonitrile	Data to be determined	Data to be determined

Experimental Protocols for Solubility Determination

Two primary methods for the accurate determination of the solubility of **4-isopropoxyaniline** are detailed below: the gravimetric method and the HPLC method.

Gravimetric Method

This method is a straightforward and reliable technique for determining solubility by measuring the mass of the dissolved solute in a saturated solution.^{[2][3][4][5]}

4.1.1. Materials and Equipment

- **4-Isopropoxyaniline** (solid)
- Selected organic solvents (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Vials with screw caps
- Syringe filters (e.g., 0.45 µm PTFE)
- Evaporating dish or pre-weighed vials
- Oven

4.1.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of solid **4-isopropoxyaniline** to a series of vials, each containing a known volume of a different organic solvent.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).

- Agitate the mixtures for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid at the end of this period is crucial.
- Sample Collection and Filtration:
 - Allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a pre-weighed evaporating dish or vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Place the evaporating dish or vial in an oven at a temperature sufficient to evaporate the solvent without decomposing the **4-isopropoxyaniline**.
 - Once the solvent has completely evaporated, cool the container in a desiccator to room temperature.
 - Weigh the container with the dried solute on an analytical balance.
- Calculation of Solubility:
 - The mass of the dissolved **4-isopropoxyaniline** is the final weight of the container minus its initial (tare) weight.
 - Calculate the solubility in g/100 mL using the following formula: $\text{Solubility (g/100 mL)} = (\text{Mass of solute (g)} / \text{Volume of filtrate (mL)}) * 100$
 - To express solubility in molarity (mol/L), use the molecular weight of **4-isopropoxyaniline**.

High-Performance Liquid Chromatography (HPLC) Method

The HPLC method offers high precision and is particularly useful for determining the solubility of compounds that are sparingly soluble or when only small amounts of material are available.

[6][7][8][9][10]

4.2.1. Materials and Equipment

- **4-Isopropoxyaniline** (solid)
- Selected organic solvents (analytical grade)
- HPLC system with a suitable detector (e.g., UV-Vis)
- Analytical column (e.g., C18)
- Mobile phase solvents
- Volumetric flasks and pipettes
- Thermostatically controlled shaker or water bath
- Syringe filters

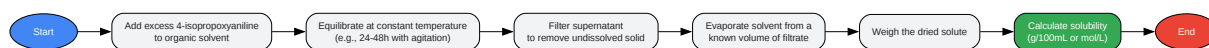
4.2.2. Procedure

- Preparation of Saturated Solution:
 - Follow the same procedure as described in the gravimetric method (Section 4.1.2, step 1) to prepare saturated solutions of **4-isopropoxyaniline** in the desired organic solvents.
- Preparation of Calibration Standards:
 - Prepare a series of standard solutions of **4-isopropoxyaniline** of known concentrations in a suitable solvent (ideally the mobile phase or a solvent compatible with it).
 - Analyze these standards using the developed HPLC method to construct a calibration curve by plotting peak area against concentration.
- Sample Preparation and Analysis:
 - After reaching equilibrium, filter an aliquot of the supernatant from each saturated solution through a syringe filter.

- Dilute the filtered solution with a suitable solvent to a concentration that falls within the range of the calibration curve.
- Inject the diluted sample into the HPLC system and record the chromatogram.
- Calculation of Solubility:
 - Determine the concentration of **4-isopropoxyaniline** in the diluted sample from the calibration curve using the measured peak area.
 - Calculate the original concentration in the saturated solution by multiplying the concentration of the diluted sample by the dilution factor. This value represents the solubility.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the determination of solubility using the gravimetric method.



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Caption: Workflow for Gravimetric Solubility Determination.

Conclusion

This technical guide provides a comprehensive framework for the experimental determination and systematic documentation of the solubility of **4-isopropoxyaniline** in various organic solvents. By following the detailed protocols for the gravimetric and HPLC methods, researchers and drug development professionals can generate the critical data necessary for optimizing synthetic and formulation processes. The provided templates and visual workflow are designed to facilitate a standardized and rigorous approach to solubility studies, ultimately contributing to more efficient and robust pharmaceutical development.

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References

- 1. 4-Isopropoxyaniline | C₉H₁₃NO | CID 82112 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. pharmacyjournal.info [pharmacyjournal.info]
- 4. uomus.edu.iq [uomus.edu.iq]
- 5. pharmajournal.net [pharmajournal.net]
- 6. please : how can i test the solubility in hplc please ? - Chromatography Forum [chromforum.org]
- 7. researchgate.net [researchgate.net]
- 8. documents.thermofisher.com [documents.thermofisher.com]
- 9. Development and validation of a fast and simple HPLC method for the simultaneous determination of aniline and its degradation products in wastewater - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 10. Separation of Aniline on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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